

In vivo validation of "30-Oxopseudotaraxasterol" therapeutic potential

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Compound of Interest

Compound Name: 30-Oxopseudotaraxasterol

Cat. No.: B15552126

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In Vivo Therapeutic Potential of Taraxasterol: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the in vivo therapeutic potential of Taraxasterol, a naturally occurring pentacyclic triterpenoid, against established anti-inflammatory agents. Due to the limited availability of specific in vivo data for "30-Oxopseudotaraxasterol," this guide will focus on the closely related and well-researched compound, Taraxasterol, as a representative pseudotaraxasterol. The information presented herein is intended to provide an objective overview supported by experimental data to aid in drug development and research.

Comparative Analysis of Anti-Inflammatory Efficacy

The in vivo anti-inflammatory effects of Taraxasterol have been evaluated in several preclinical models. This section compares its efficacy against the corticosteroid Dexamethasone and the selective COX-2 inhibitor Celecoxib.

Table 1: Comparison of Efficacy in Carrageenan-Induced Paw Edema Model

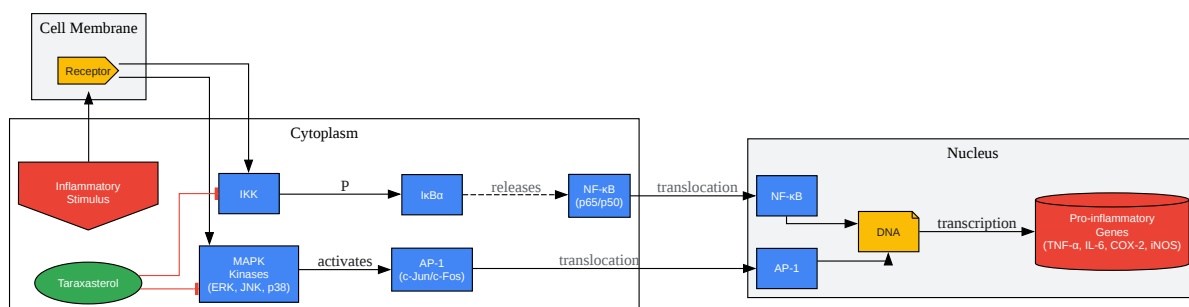
Compound	Dose	Route of Administration	Maximum Inhibition of Edema (%)	Time Point of Maximum Inhibition
Taraxasterol	10 mg/kg	Oral	57.2% ^[1]	4 hours
5 mg/kg	Oral	42.9% ^[1]	4 hours	
2.5 mg/kg	Oral	19.5% ^[1]	4 hours	
Dexamethasone	1 mg/kg	Oral	Significantly inhibited edema (exact % not specified) ^[2]	-
Celecoxib	30 mg/kg/day	Oral	78.6% inhibition of angiogenesis (in a different inflammation model) ^[3]	-

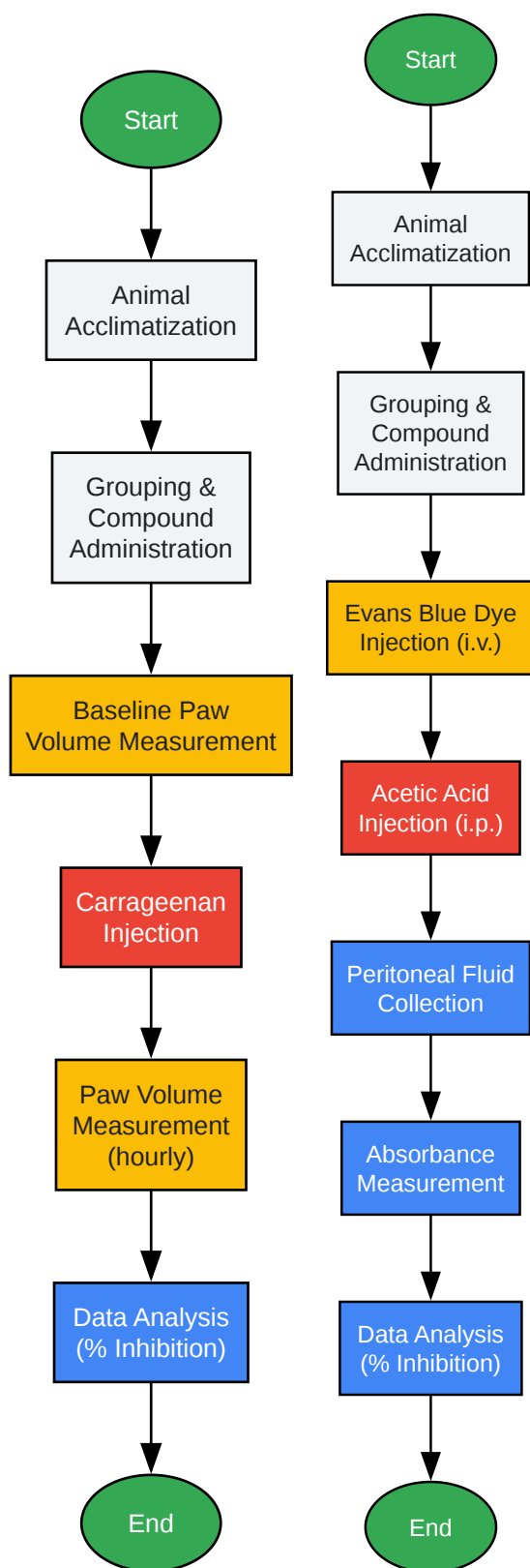
Table 2: Comparison of Efficacy in Acetic Acid-Induced Vascular Permeability Model

Compound	Dose	Route of Administration	Inhibition of Vascular Permeability (%)
Taraxasterol	10 mg/kg	Oral	Significant inhibition (exact % not specified)[1]
5 mg/kg	Oral	Significant inhibition (exact % not specified)[1]	
2.5 mg/kg	Oral	Significant inhibition (exact % not specified)[1]	
Indomethacin (Reference)	10 mg/kg	Oral	Significant inhibition (exact % not specified)

Mechanism of Action: Signaling Pathways

Taraxasterol exerts its anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory cascade.[4][5] The primary mechanisms include the inhibition of the NF-κB and MAPK signaling pathways, which are central regulators of pro-inflammatory gene expression.





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